

Application Notes and Protocols for FIIN-1 Stock Solution Preparation

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Compound of Interest

Compound Name: FIIN-1

Cat. No.: B612008

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Audience: Researchers, scientists, and drug development professionals.

Introduction

FIIN-1 is a potent, selective, and irreversible inhibitor of Fibroblast Growth Factor Receptors (FGFRs).[1][2][3] It covalently binds to a cysteine residue in the ATP-binding site of FGFR isoforms 1, 2, and 3, and to a lesser extent, FGFR4.[2] This inhibitor is a valuable tool for studying FGFR signaling in cancer and other diseases.[2] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. These application notes provide detailed protocols and data for the preparation, storage, and handling of **FIIN-1** stock solutions.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **FIIN-1**, along with recommended storage conditions.

Table 1: Properties of **FIIN-1**

Property	Value	Citation(s)
Molecular Weight	656.60 g/mol (FIIN-1)	[1]
693.06 g/mol (FIIN-1 hydrochloride)	[4]	
Formula	C ₃₂ H ₃₉ Cl ₂ N ₇ O ₄	[1]
CAS Number	1256152-35-8	[1]
Appearance	White to off-white solid	[1]

Note: Always use the batch-specific molecular weight provided on the product vial or Certificate of Analysis for calculations.

Table 2: Solubility and Recommended Storage

Form	Solvent	Solubility	Storage Temperature	Shelf Life	Citation(s)
Powder	-	-	-20°C	3 years	[1]
4°C	2 years	[1]			
Stock Solution	DMSO	Up to 100 mg/mL (152.30 mM)	-80°C	6 months - 1 year	[1][5][6]
-20°C	1 month	[1][5][6]			
Ethanol	Up to 100 mM	-80°C / -20°C	Not specified		

Note: The use of fresh, anhydrous DMSO is crucial, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.[1][5][6]

Table 3: Example Stock Solution Preparation Volumes (for 100 mM Stock in DMSO)

Desired Stock Concentration	Mass of FIIN-1 (MW: 656.60)	Volume of DMSO
10 mM	1 mg	152.30 μ L
10 mM	5 mg	761.50 μ L
10 mM	10 mg	1.523 mL
50 mM	1 mg	30.46 μ L
50 mM	5 mg	152.30 μ L
100 mM	1 mg	15.23 μ L
100 mM	5 mg	76.15 μ L

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

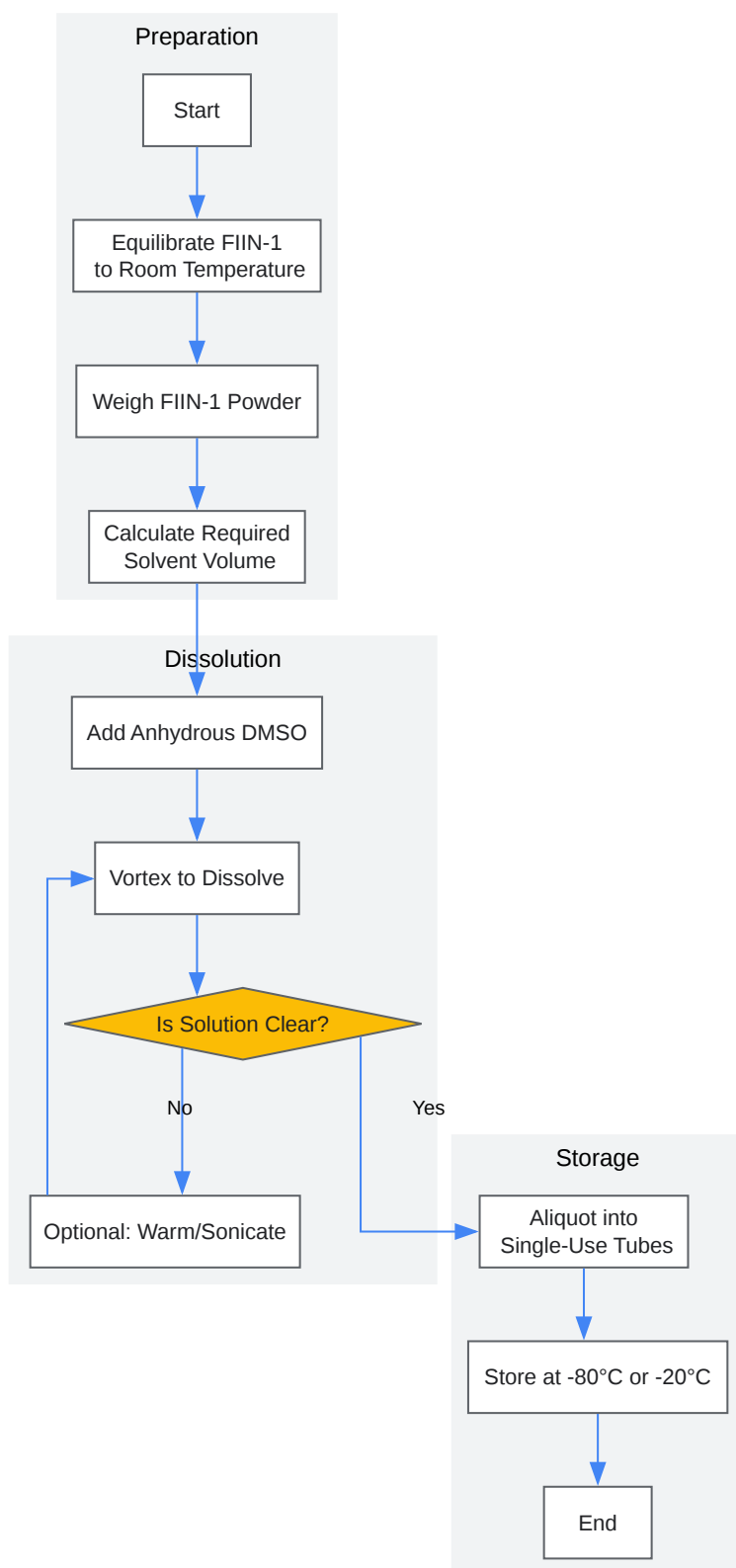
Materials:

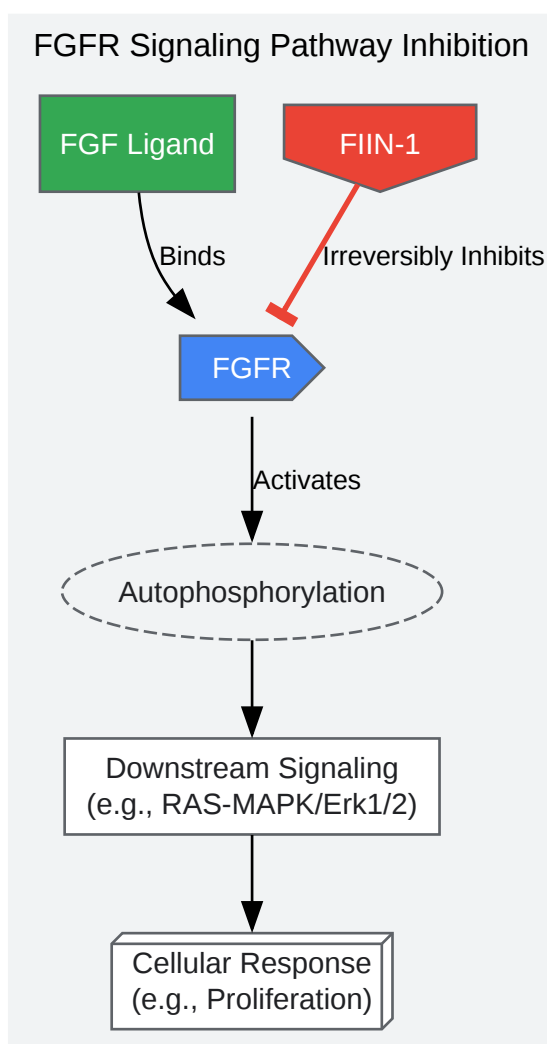
- **FIIN-1** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO) (use a new, sealed bottle)[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated pipettes and sterile tips
- Analytical balance
- Vortex mixer
- Optional: Ultrasonic bath

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **FIIN-1** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing FIIN-1:** Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh the desired amount of **FIIN-1** powder (e.g., 1 mg) into the tube. Record the exact mass.
- **Calculating DMSO Volume:** Use the following formula to calculate the required volume of DMSO: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$ For 1 mg of **FIIN-1** (MW = 656.60 g/mol) to make a 10 mM (0.010 mol/L) solution: $\text{Volume (L)} = 0.001 \text{ g} / (656.60 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0001523 \text{ L} = 152.3 \mu\text{L}$
- **Dissolving FIIN-1:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **FIIN-1** powder.
- **Mixing:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- **Gentle Heating/Sonication (Optional):** If the compound does not dissolve completely, warm the solution to 37°C for a few minutes or place it in an ultrasonic bath to aid dissolution.^[7]
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. ^{[1][8]} The volume of the aliquots should be based on your typical experimental needs.
- **Storage:** Store the aliquots upright at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]
- **Labeling:** Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Mandatory Visualizations





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